

2,4-Difluoro-3-methoxybenzonitrile molecular weight

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Compound of Interest

Compound Name: 2,4-Difluoro-3-methoxybenzonitrile

Cat. No.: B1308175

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An In-depth Technical Guide on the Molecular Weight of **2,4-Difluoro-3-methoxybenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed analysis of the molecular weight of **2,4-Difluoro-3-methoxybenzonitrile**, a chemical compound of interest in various research and development applications. The determination of an accurate molecular weight is fundamental for a wide range of scientific procedures, including stoichiometry in chemical reactions, preparation of solutions with precise concentrations, and characterization in analytical chemistry.

Chemical Identity

2,4-Difluoro-3-methoxybenzonitrile is identified by the following key parameters:

- IUPAC Name: **2,4-Difluoro-3-methoxybenzonitrile**
- CAS Number: 220353-20-8[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₈H₅F₂NO[\[1\]](#)[\[2\]](#)[\[3\]](#)

Methodology for Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The following protocol outlines the steps for the precise calculation of the molecular weight of **2,4-Difluoro-3-methoxybenzonitrile**.

Protocol:

- Determination of the Molecular Formula: The elemental composition of the molecule was first established. For **2,4-Difluoro-3-methoxybenzonitrile**, the molecular formula is $C_8H_5F_2NO$.
[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Identification of Constituent Elements: The elements present in the compound are Carbon (C), Hydrogen (H), Fluorine (F), Nitrogen (N), and Oxygen (O).
- Obtaining Standard Atomic Weights: The standard atomic weight of each element was obtained from IUPAC (International Union of Pure and Applied Chemistry) recommendations and established chemical data sources.
 - Carbon (C): approximately 12.011 u[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - Hydrogen (H): approximately 1.008 u[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
 - Fluorine (F): approximately 18.998 u[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
 - Nitrogen (N): approximately 14.007 u[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)
 - Oxygen (O): approximately 15.999 u[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)
- Calculation of Total Molecular Weight: The number of atoms of each element in the molecular formula is multiplied by its respective atomic weight. The sum of these values yields the molecular weight of the compound.

Data Presentation: Molecular Weight Calculation

The following table summarizes the quantitative data used to calculate the molecular weight of **2,4-Difluoro-3-methoxybenzonitrile**.

Element	Symbol	Number of Atoms	Standard Atomic Weight (u)	Contribution to Molecular Weight (u)
Carbon	C	8	12.011	96.088
Hydrogen	H	5	1.008	5.040
Fluorine	F	2	18.998	37.996
Nitrogen	N	1	14.007	14.007
Oxygen	O	1	15.999	15.999
Total		169.130		

The calculated molecular weight of **2,4-Difluoro-3-methoxybenzonitrile** is 169.13 g/mol .[\[1\]](#)

Visualization of the Molecular Structure

A 2D representation of the chemical structure of **2,4-Difluoro-3-methoxybenzonitrile** provides a visual understanding of the atomic arrangement. The following diagram was generated using the Graphviz DOT language.

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